

Molecular weight and formula of 2,6-Diethylaniline hydrochloride

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Compound of Interest

Compound Name: 2,6-Diethylaniline hydrochloride

Cat. No.: B1253448

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An In-Depth Technical Guide to 2,6-Diethylaniline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Diethylaniline hydrochloride**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document details its chemical properties, synthesis, and applications, with a focus on providing actionable information for laboratory and development settings.

Chemical and Physical Properties

2,6-Diethylaniline hydrochloride is the salt form of 2,6-diethylaniline, an aromatic amine. The hydrochloride salt is typically a more stable and handleable solid compared to its free base form.

Table 1: Physicochemical Properties of 2,6-Diethylaniline and its Hydrochloride Salt

Property	2,6-Diethylaniline	2,6-Diethylaniline Hydrochloride
Molecular Formula	C ₁₀ H ₁₅ N	C ₁₀ H ₁₆ ClN
Molecular Weight	149.23 g/mol	185.69 g/mol
CAS Number	579-66-8	71477-82-2
Appearance	Colorless to pale yellow liquid	Colorless needles[1]
Melting Point	Not applicable	175-179 °C (with decomposition)[1]
Boiling Point	243 °C	Not applicable
Density	0.906 g/mL at 25 °C	Not available
Solubility	Sparingly soluble in water	Soluble in water

Synthesis of 2,6-Diethylaniline Hydrochloride

The synthesis of **2,6-diethylaniline hydrochloride** is a two-step process. First, 2,6-diethylaniline is synthesized, most commonly via the Friedel-Crafts alkylation of aniline with ethylene. The resulting free base is then converted to its hydrochloride salt.

Experimental Protocol: Synthesis of 2,6-Diethylaniline

A prevalent industrial method for the synthesis of 2,6-diethylaniline involves the high-pressure alkylation of aniline using ethylene in the presence of an aluminum-based catalyst.[2]

Table 2: Reagents and Reaction Conditions for the Synthesis of 2,6-Diethylaniline

Reagent/Parameter	Quantity/Value
Aniline	Varies based on scale
Ethylene	High pressure (e.g., 1000 psig)
Catalyst	Diethyl aluminum chloride or other aluminum anilide type catalysts
Temperature	200-400 °C (e.g., 320 °C)
Reaction Time	1-8 hours (e.g., 3 hours)

Methodology:

- **Catalyst Formation:** An aluminum anilide catalyst is typically formed in situ by reacting an aluminum compound (e.g., diethyl aluminum chloride) with aniline under an inert atmosphere.^[2]
- **Alkylation Reaction:** The reaction vessel is heated to the desired temperature (e.g., 320 °C) and pressurized with ethylene. The ethylene feed is maintained to sustain the reaction pressure.^[2]
- **Work-up and Purification:**
 - After the reaction is complete, the mixture is cooled, and the catalyst is deactivated, often by washing with an aqueous base like sodium hydroxide.^[2]
 - The organic layer is separated, and the product is purified by distillation to remove unreacted aniline, mono-ethylated byproducts, and the desired 2,6-diethylaniline.^[2]

Experimental Protocol: Preparation of 2,6-Diethylaniline Hydrochloride

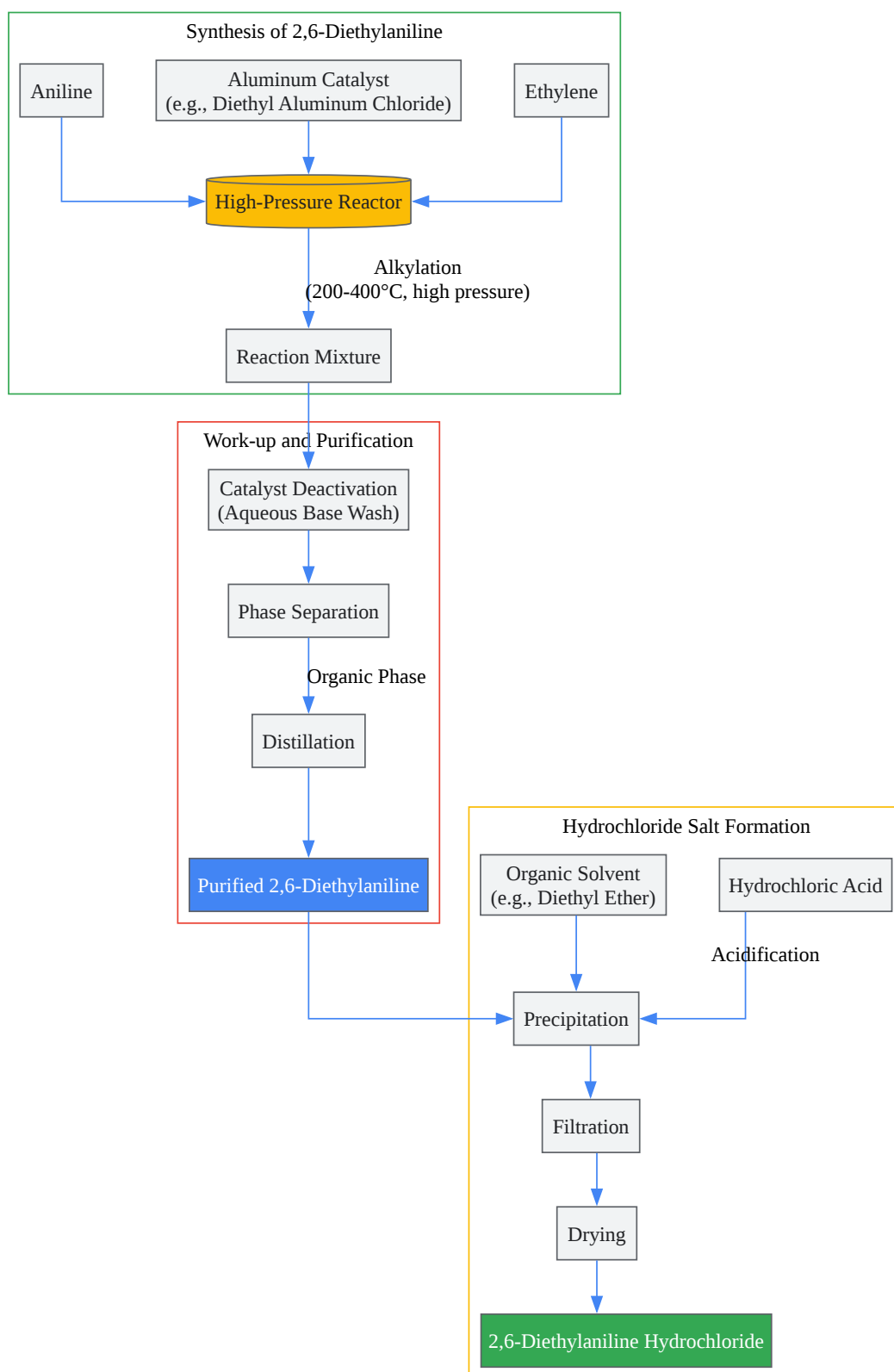
The conversion of 2,6-diethylaniline to its hydrochloride salt is a straightforward acid-base reaction.

Methodology:

- Dissolve the purified 2,6-diethylaniline in a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Slowly add a solution of hydrochloric acid (e.g., 3 mol/L in ethyl acetate or aqueous HCl) to the stirred solution of the amine.[3]
- The hydrochloride salt will precipitate out of the solution.
- The solid product is collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.
- Recrystallization from a suitable solvent system, such as dilute hydrochloric acid, can be performed to obtain highly pure colorless needles.[1]

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **2,6-diethylaniline hydrochloride**.



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